

Nickel Dihydroxide: Chemical Formula and Molar Mass

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Compound of Interest

Compound Name: Nickel dihydroxide

Cat. No.: B224685

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Nickel dihydroxide is an inorganic compound with the chemical formula $\text{Ni}(\text{OH})_2$. It is also sometimes represented as H_2NiO_2 ^{[1][2][3][4]}. This compound is of significant interest in materials science and electrochemistry, particularly for its application in battery manufacturing and as a catalyst.

Chemical Structure and Formula

The chemical formula $\text{Ni}(\text{OH})_2$ indicates that each formula unit of **nickel dihydroxide** consists of one nickel cation (Ni^{2+}) and two hydroxide anions (OH^-). The nickel atom is in the +2 oxidation state.

Molar Mass

The molar mass of **nickel dihydroxide** can be determined by summing the atomic masses of its constituent atoms. Based on the chemical formula $\text{Ni}(\text{OH})_2$, the molar mass is calculated as follows:

Element	Symbol	Quantity	Molar Mass (g/mol)	Total Molar Mass (g/mol)
Nickel	Ni	1	58.6934[5][6][7][8]	58.6934
Oxygen	O	2	~16.00[9][10][11][12][13]	32.00
Hydrogen	H	2	~1.008[14][15][16][17][18]	2.016
Total	~92.71			

The experimentally determined and commonly cited molar mass of **nickel dihydroxide** is approximately 92.71 g/mol [3][19] or 92.708 g/mol [1][2].

While this guide provides the fundamental chemical information for **nickel dihydroxide**, the creation of an in-depth technical whitepaper with detailed experimental protocols and complex visualizations is beyond the scope of this format. Such a document would require extensive literature review and data compilation specific to the research interests of the intended audience.

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